

Preparing Stock Solutions of UNC4203 for Preclinical Research

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Compound of Interest

Compound Name: UNC4203

Cat. No.: B611583

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Abstract

This document provides detailed application notes and protocols for the preparation of stock solutions of **UNC4203**, a potent and highly selective MERTK inhibitor.[1][2][3][4] These guidelines are intended for researchers, scientists, and drug development professionals engaged in preclinical cancer research and other studies involving the TAM (TYRO3, AXL, MERTK) family of receptor tyrosine kinases.[4] The protocols herein cover preparation for both in vitro and in vivo applications, with a focus on ensuring solution stability and experimental reproducibility.

Introduction to UNC4203

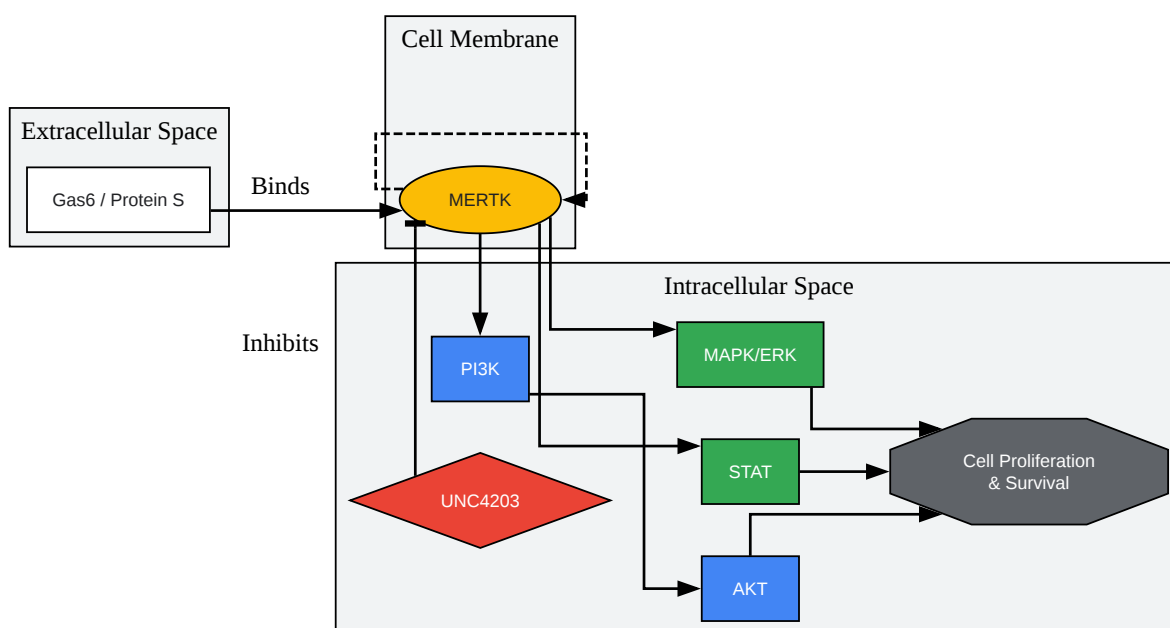
UNC4203 is a small molecule inhibitor that demonstrates high selectivity for MERTK (Mer Tyrosine Kinase), a member of the TAM family of receptor tyrosine kinases.[1][2][3][4] MERTK is implicated in various cellular processes, including cell survival, proliferation, and migration.[5][6] Dysregulation of the MERTK signaling pathway is associated with the progression of numerous cancers, making it a compelling target for therapeutic intervention.[6][7][8]

UNC4203's potent inhibitory activity against MERTK allows for the targeted investigation of this pathway in cancer biology and immunology.

MERTK Signaling Pathway

The MERTK signaling cascade is initiated by the binding of its ligands, such as Gas6 and Protein S, which leads to receptor dimerization and autophosphorylation of tyrosine residues in

the intracellular domain.[5] This activation triggers downstream signaling cascades, including the PI3K/AKT, MAPK/ERK, and STAT pathways, promoting cell survival and proliferation.[5][6] [8] **UNC4203** exerts its effect by inhibiting the kinase activity of MERTK, thereby blocking these downstream signals.



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Caption: MERTK Signaling Pathway and **UNC4203** Inhibition.

Properties of **UNC4203**

A summary of the key chemical and physical properties of **UNC4203** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₄₄ N ₆ O	[4]
Molecular Weight	504.71 g/mol	[2]
CAS Number	1818234-19-3	[4]
Appearance	Off-white to light yellow solid	[1]
Purity	>98%	[3]
IC ₅₀ (MERTK)	1.2 nM - 2.4 nM	[1][3]
IC ₅₀ (AXL)	80 nM - 140 nM	[1][3]
IC ₅₀ (TYRO3)	9.1 nM - 42 nM	[1][3]
IC ₅₀ (FLT3)	39 nM - 90 nM	[1][3]

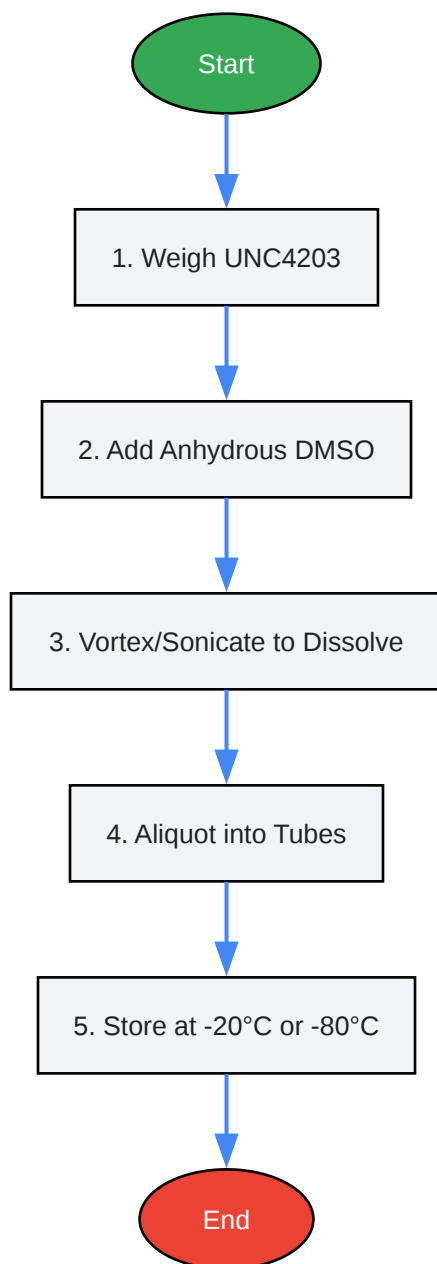
Experimental Protocols

Materials and Equipment

- **UNC4203** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for In Vitro Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **UNC4203** in DMSO, suitable for most cell-based assays.



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Caption: Workflow for *In Vitro* Stock Solution Preparation.

Procedure:

- Calculate the required mass of **UNC4203**. To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 504.71 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.047 \text{ mg}$
- Weigh the **UNC4203** powder. Carefully weigh out the calculated mass of **UNC4203** and place it into a sterile microcentrifuge tube or vial.
- Add DMSO. Add the appropriate volume of anhydrous DMSO to the tube containing the **UNC4203** powder. For a 10 mM solution, add 1 mL of DMSO for every 5.047 mg of **UNC4203**.
- Dissolve the compound. Vortex the solution thoroughly. If necessary, use a sonicator to aid dissolution.^[1] Visually inspect the solution to ensure that all solid material has dissolved.
- Aliquot and store. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][3]}

Stock Solution Preparation Table (for different volumes of a 10 mM solution):

Desired Volume	Mass of UNC4203 (mg)	Volume of DMSO (mL)
0.5 mL	2.52 mg	0.5
1.0 mL	5.05 mg	1.0
2.0 mL	10.10 mg	2.0
5.0 mL	25.24 mg	5.0

Protocol for In Vivo Stock Solution Formulation

For animal studies, **UNC4203** can be formulated in various vehicles. Below are three common formulations. It is crucial to select a formulation that is appropriate for the intended route of administration and animal model.

Formulation 1: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline^[1]

- Prepare a high-concentration stock of **UNC4203** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 1 part of the **UNC4203**/DMSO stock.
- Add 4 parts of PEG300 and mix thoroughly.
- Add 0.5 parts of Tween-80 and mix until the solution is clear.
- Add 4.5 parts of saline and mix to achieve the final formulation.

Formulation 2: 10% DMSO, 90% (20% SBE- β -CD in Saline)[1]

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Prepare a high-concentration stock of **UNC4203** in DMSO.
- In a sterile tube, add 1 part of the **UNC4203**/DMSO stock.
- Add 9 parts of the 20% SBE- β -CD in saline solution and mix thoroughly.

Formulation 3: 10% DMSO, 90% Corn Oil[1]

- Prepare a high-concentration stock of **UNC4203** in DMSO.
- In a sterile tube, add 1 part of the **UNC4203**/DMSO stock.
- Add 9 parts of corn oil and mix thoroughly.

Note: For all in vivo formulations, it is recommended to prepare the solution fresh on the day of use. If precipitation occurs, gentle warming and/or sonication may be used to redissolve the compound.[1]

Storage and Stability

Proper storage of **UNC4203**, both in its solid form and as a stock solution, is critical for maintaining its activity.

Form	Storage Temperature	Duration	Reference
Solid Powder	4°C (short-term)	Days to weeks	[1]
-20°C (long-term)	Months to years	[4]	
DMSO Stock Solution	-20°C	Up to 1 month	[1][3]
-80°C	Up to 6 months	[1][3]	

Important Considerations:

- **UNC4203** is supplied as a solid. For shipping, it is stable at room temperature for several weeks.[4]
- Protect the solid compound and stock solutions from light and moisture.[1]
- Avoid repeated freeze-thaw cycles of stock solutions. Aliquoting into single-use volumes is highly recommended.[1]
- Always use anhydrous DMSO for preparing stock solutions, as hygroscopic DMSO can significantly impact solubility.[1]

Conclusion

These application notes provide a comprehensive guide for the preparation of **UNC4203** stock solutions for both in vitro and in vivo experiments. Adherence to these protocols will help ensure the integrity and activity of the compound, leading to more reliable and reproducible experimental outcomes. Researchers should always consult the specific product datasheet for the most up-to-date information.

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